

# A Technical Guide to the Melting Point of (R)-(-)-N-Boc-3-pyrrolidinol

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## Compound of Interest

Compound Name: (R)-(-)-N-Boc-3-pyrrolidinol

Cat. No.: B157017

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This technical guide provides a comprehensive overview of the melting point of **(R)-(-)-N-Boc-3-pyrrolidinol**, a chiral building block crucial in pharmaceutical synthesis. The document presents a compilation of reported melting point ranges, a detailed experimental protocol for its determination, and a workflow diagram to illustrate the process.

## Data Presentation: Melting Point Range

**(R)-(-)-N-Boc-3-pyrrolidinol** is typically a white to off-white solid at room temperature<sup>[1][2]</sup>.

The melting point is a key physical property used to assess the purity of the compound. A sharp melting point range generally indicates high purity, whereas a broad range can suggest the presence of impurities. Below is a summary of the melting point ranges reported by various chemical suppliers.

Supplier/Source	Reported Melting Point Range (°C)	Purity/Assay
Echemi	62-65	-
Chem-Impex	60-67	≥ 99.5%
MySkinRecipes	62-65 (lit.)	98%
Sigma-Aldrich	62-65 (lit.)	98%
ChemicalBook	62-65 (lit.)	-
Home Sunshine Pharma	62-65	≥98.0%

Note: "(lit.)" indicates that the value is from scientific literature.

## Experimental Protocols: Melting Point Determination

The melting point of **(R)-(-)-N-Boc-3-pyrrolidinol** is determined using the capillary method, a standard technique for solid organic compounds[3][4]. This method involves heating a small sample in a capillary tube and observing the temperature at which the substance melts.

Apparatus and Materials:

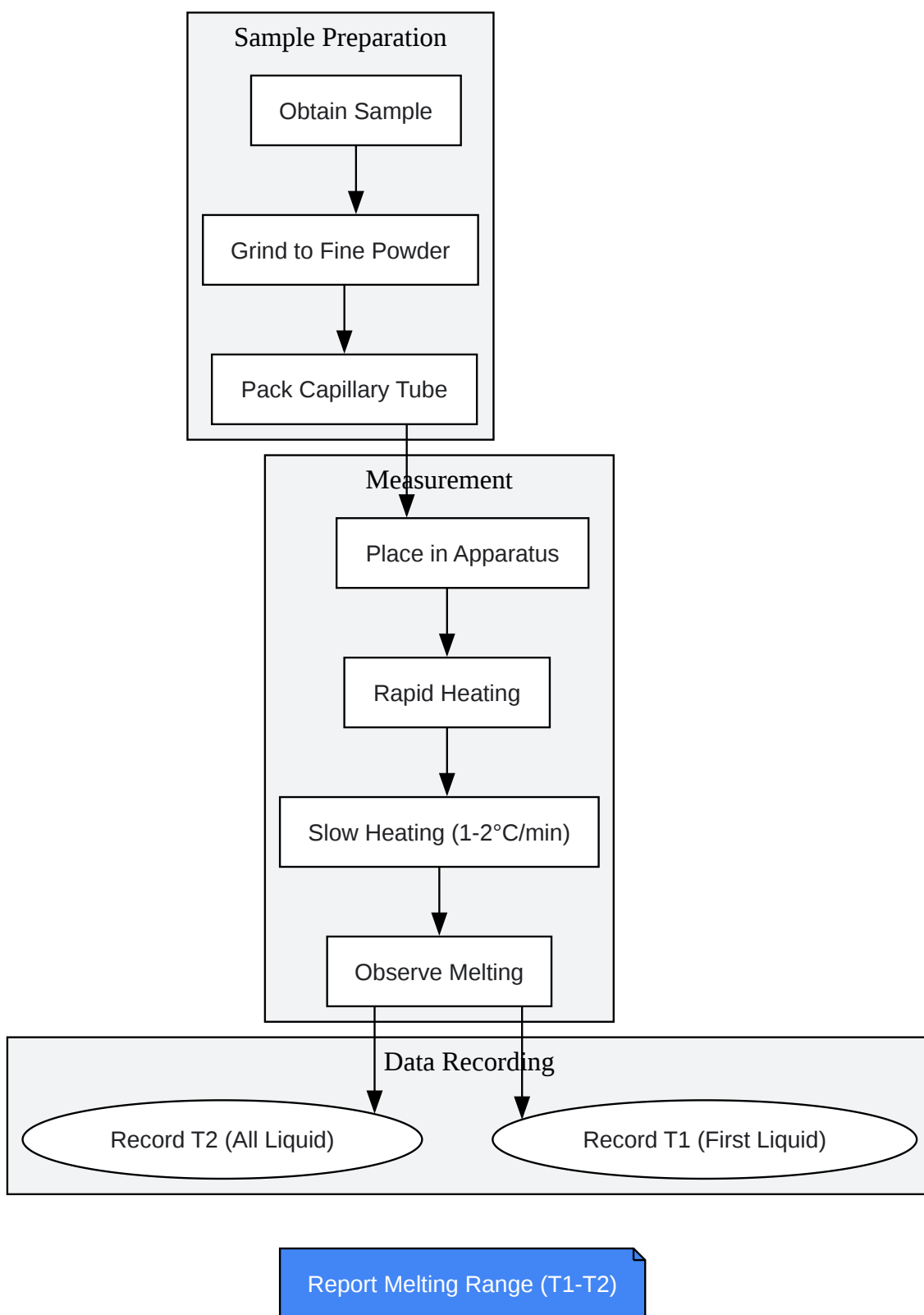
- Melting point apparatus (e.g., Mel-Temp, Thiele tube)[4]
- Capillary tubes (sealed at one end)[3][5]
- Thermometer (calibrated)
- Sample of **(R)-(-)-N-Boc-3-pyrrolidinol**
- Spatula
- Mortar and pestle (if the sample is not a fine powder)

Procedure:

- **Sample Preparation:** A small amount of **(R)-(-)-N-Boc-3-pyrrolidinol** is placed on a clean, dry surface. If necessary, the sample is crushed into a fine powder using a mortar and pestle[5].
- **Capillary Tube Packing:** The open end of a capillary tube is pushed into the powdered sample. The tube is then tapped gently on a hard surface to pack the sample into the sealed end. This process is repeated until the sample fills the tube to a height of 1-2 mm[3][5].
- **Apparatus Setup:** The packed capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb to ensure accurate temperature reading[4].
- **Heating and Observation:**
  - The apparatus is heated rapidly to a temperature approximately 10-15°C below the expected melting point[6].
  - The heating rate is then reduced to about 1-2°C per minute to allow for thermal equilibrium between the sample, heating block, and thermometer[4][6].
- **Data Recording:** Two temperatures are recorded to define the melting point range[3][4][7]:
  - T1: The temperature at which the first drop of liquid appears.
  - T2: The temperature at which the entire sample has completely melted into a clear liquid.
- **Reporting:** The melting point is reported as the range from T1 to T2. For accurate results, the determination should be repeated with fresh samples until consistent values are obtained[4].

## Mandatory Visualization: Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the melting point of a solid organic compound like **(R)-(-)-N-Boc-3-pyrrolidinol**.



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Caption: Workflow for Melting Point Determination.

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